

# 3,3-Diethyl-2-methylhexane chemical properties and structure

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## Compound of Interest

Compound Name: 3,3-Diethyl-2-methylhexane

Cat. No.: B14550814

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## An In-depth Technical Guide to 3,3-Diethyl-2-methylhexane

For: Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,3-Diethyl-2-methylhexane** is a saturated, branched-chain alkane. As an isomer of undecane (C<sub>11</sub>H<sub>24</sub>), its physical and chemical properties are of interest in various fields, including organic synthesis, fuel science, and as a reference compound in analytical chemistry. This document provides a comprehensive overview of its chemical structure, known properties, and identifiers based on currently available data.

### Chemical Structure and Identification

The structure of **3,3-Diethyl-2-methylhexane** is defined by a six-carbon hexane main chain, substituted with a methyl group at the second carbon and two ethyl groups at the third carbon.

### IUPAC Nomenclature and Synonyms

- IUPAC Name: **3,3-diethyl-2-methylhexane**<sup>[1]</sup><sup>[2]</sup>
- Synonyms: 2-METHYL-3,3-DIETHYLHEXANE<sup>[1]</sup><sup>[3]</sup>

## Chemical Identifiers

A comprehensive list of identifiers is provided in the table below, facilitating its tracking across various chemical databases and literature.

Identifier Type	Value	Source
CAS Number	61868-67-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C11H24	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
InChI	InChI=1S/C11H24/c1-6-9-11(7-2,8-3)10(4)5/h10H,6-9H2,1-5H3	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	QNRHKXCWHYUEKP-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>CCCC(CC)(CC)C(C)C</chem>	<a href="#">[1]</a>
PubChem CID	23384867	<a href="#">[1]</a>

## Molecular Structure Visualization

The two-dimensional chemical structure of **3,3-Diethyl-2-methylhexane** is depicted below.

**Caption:** 2D structure of **3,3-Diethyl-2-methylhexane**.

## Physicochemical Properties

The quantitative properties of **3,3-Diethyl-2-methylhexane** are summarized below. Specific experimental data for properties such as boiling point, melting point, and density are limited in publicly accessible databases.

Property	Value	Unit	Notes / Source
Molecular Weight	156.31	g/mol	Computed by PubChem.[1]
156.3083	g/mol	As per NIST.[2]	
Boiling Point	Data available	°C	Listed in SpringerMaterials, but a specific value is not provided in the search results.[1]
Melting Point	Not available	°C	
Density	Not available	g/cm <sup>3</sup>	
Solubility	Not available	Expected to be soluble in non-polar organic solvents and insoluble in water, typical for alkanes.	

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **3,3-Diethyl-2-methylhexane** are not available in the reviewed database entries.

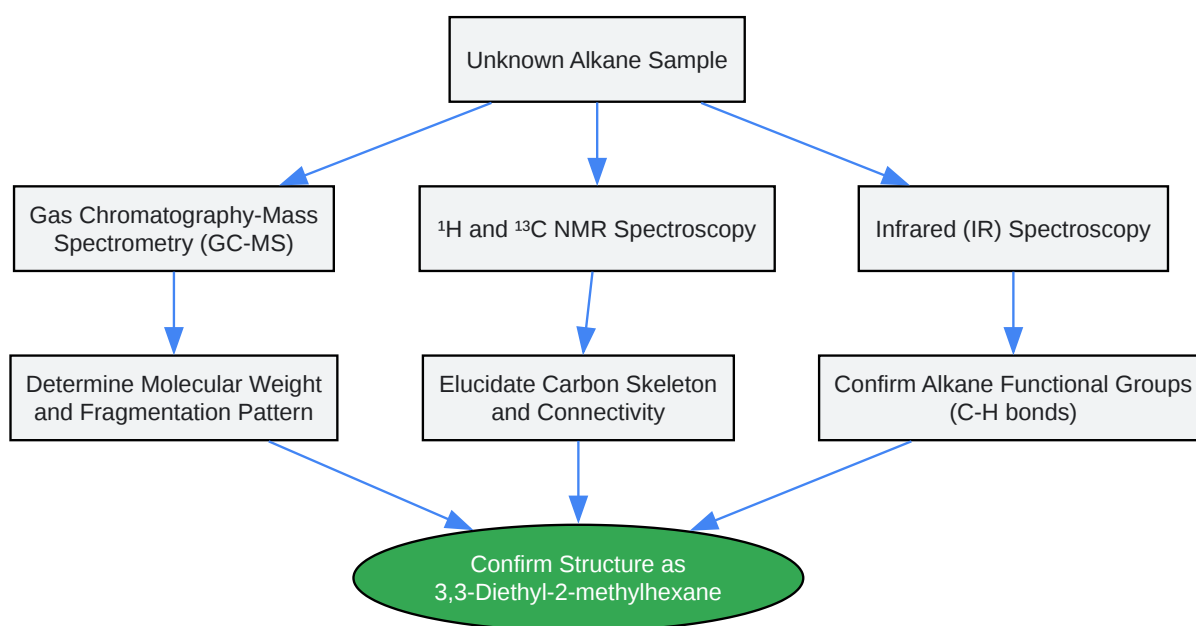
**General Synthetic Approach:** Branched alkanes such as this are typically synthesized through methods like the coupling of organometallic reagents (e.g., Grignard or organocuprate reagents) with appropriate alkyl halides, or through the isomerization and reforming of petroleum feedstocks.

**General Analytical Workflow:**

- **Purity Assessment:** Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) would be the standard method to determine the purity of a sample.

- Structural Elucidation: The identity of the compound would be confirmed using a combination of techniques:
  - Mass Spectrometry (MS): GC-MS would provide the molecular weight and a characteristic fragmentation pattern.
  - NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy would confirm the carbon skeleton and the connectivity of the various alkyl groups.
  - Infrared (IR) Spectroscopy: Would show characteristic C-H stretching and bending vibrations for an alkane.

The logical flow for identifying an unknown sample suspected to be **3,3-Diethyl-2-methylhexane** is outlined below.



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**Caption:** General workflow for structural elucidation.

## Spectroscopic Data

Specific, publicly available spectroscopic datasets (NMR, IR, Mass Spectrum) for **3,3-Diethyl-2-methylhexane** were not identified in the initial search. For related alkanes, such data is often available in databases like the NIST Chemistry WebBook, which could serve as a reference for expected spectral features.<sup>[2]</sup>

## Conclusion

**3,3-Diethyl-2-methylhexane** is a well-defined chemical entity with the molecular formula C<sub>11</sub>H<sub>24</sub>.<sup>[1][2]</sup> While its structural and basic chemical identifiers are clearly cataloged, comprehensive experimental data on its physicochemical properties and detailed experimental protocols are not readily available in public databases. The information provided herein serves as a foundational guide for professionals requiring data on this specific branched alkane. Further research into specialized chemical literature or commercial databases may yield more detailed experimental values.

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## References

- 1. 3,3-Diethyl-2-methylhexane | C<sub>11</sub>H<sub>24</sub> | CID 23384867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hexane, 3,3-diethyl-2-methyl- [webbook.nist.gov]
- 3. Hexane, 3,3-diethyl-2-methyl--Molbase [molbase.com]
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